

Structure elucidation of Diethyl 2-chlorobenzylphosphonate

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Compound of Interest

Compound Name: *Diethyl 2-chlorobenzylphosphonate*

Cat. No.: *B1338560*

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An In-depth Technical Guide to the Structure Elucidation of **Diethyl 2-chlorobenzylphosphonate**

This guide provides a comprehensive overview of the analytical methodologies and spectroscopic data interpretation required for the complete structure elucidation of **Diethyl 2-chlorobenzylphosphonate**. Tailored for researchers, scientists, and professionals in drug development, this document details the synthesis, purification, and in-depth spectroscopic characterization of the target molecule.

Physicochemical Properties

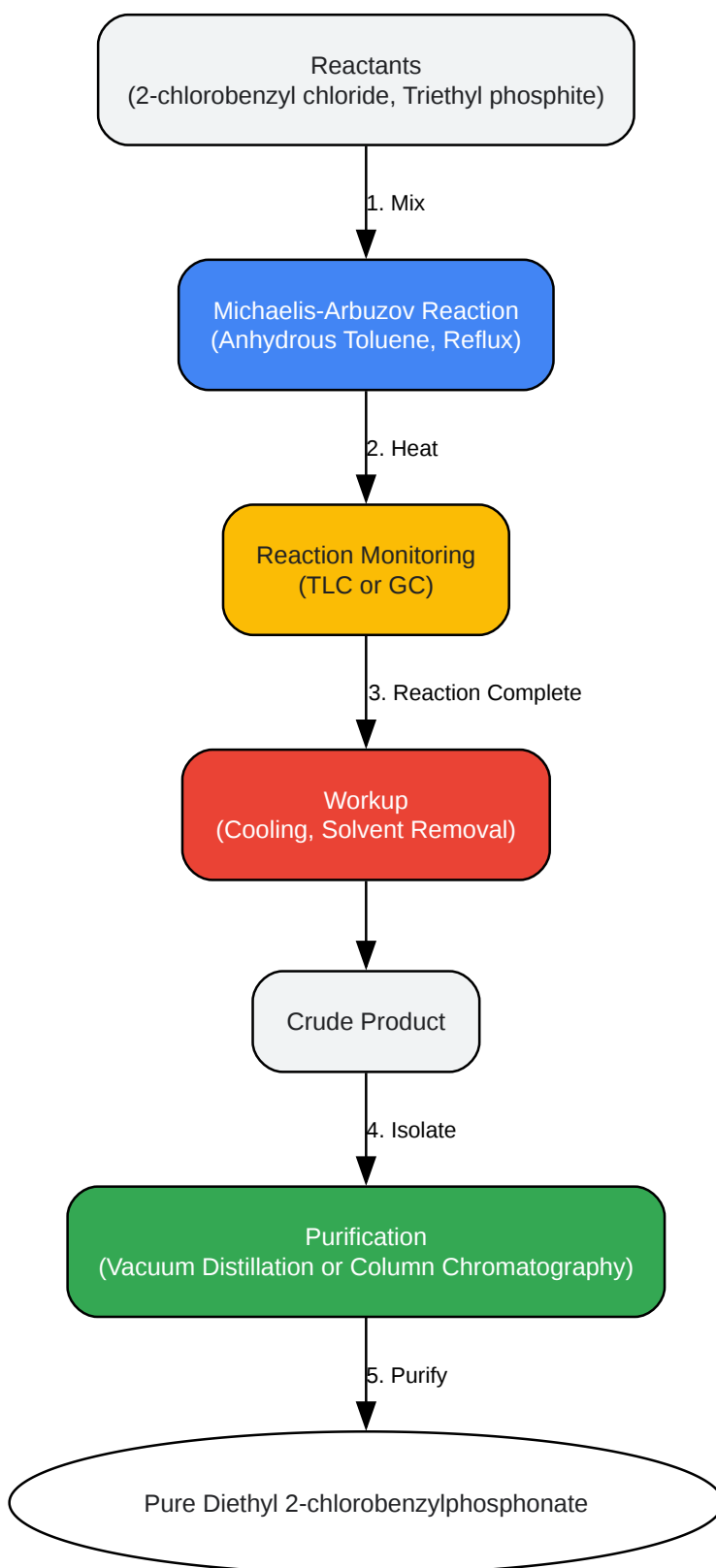
Diethyl 2-chlorobenzylphosphonate is an organophosphorus compound whose structure is confirmed through a combination of spectroscopic techniques. A summary of its key identifiers and properties is presented below.

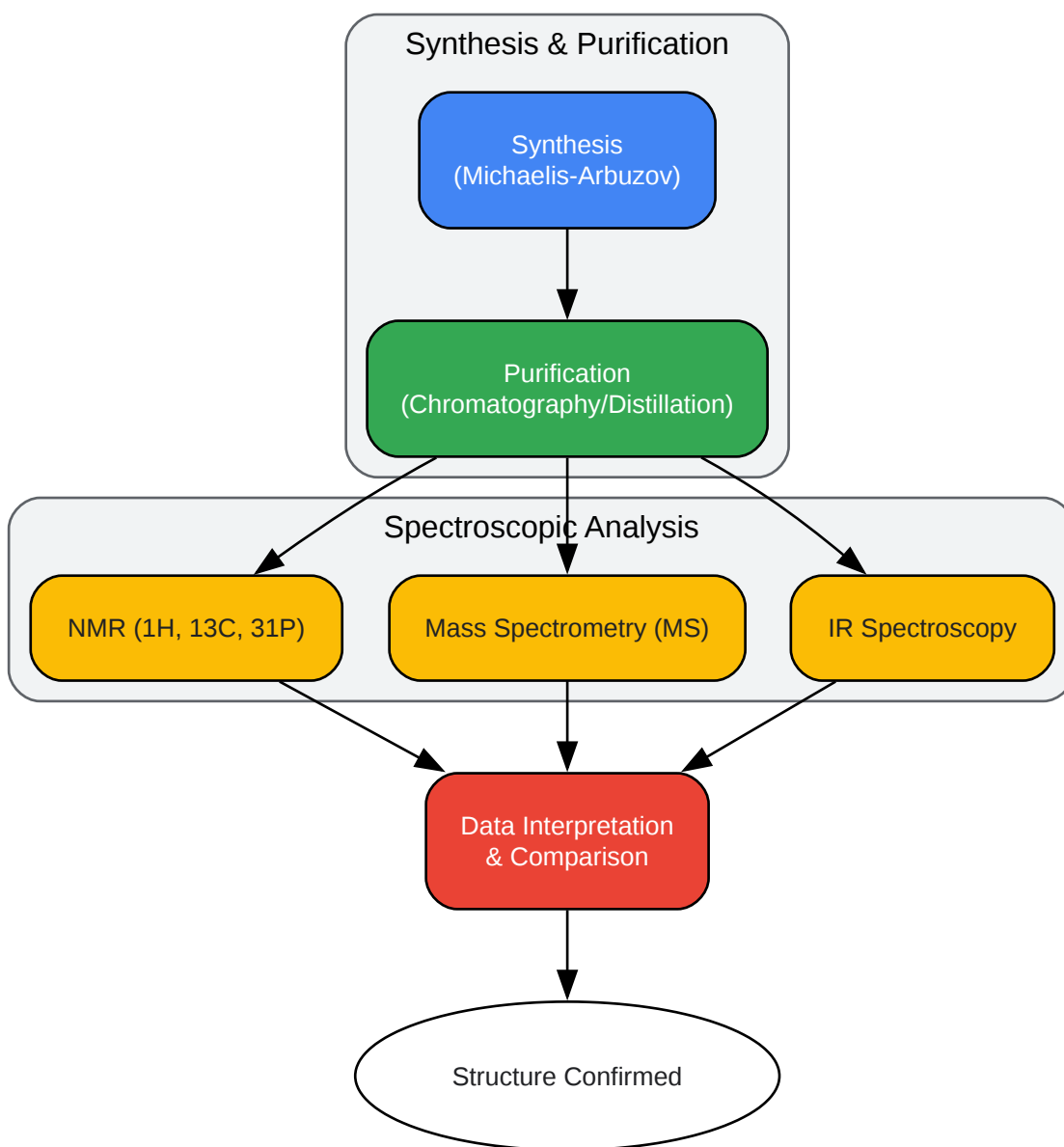
Property	Value	Reference
Chemical Name	Diethyl (2-chlorobenzyl)phosphonate	[1]
CAS Number	29074-98-4	[1][2]
Molecular Formula	C ₁₁ H ₁₆ ClO ₃ P	[1][3]
Molecular Weight	262.67 g/mol	[1][3]
Appearance	Colorless to Almost Colorless Clear Liquid	
Purity	>98.0% (GC)	
IUPAC Name	diethyl (2-chlorobenzyl)phosphonate	[1]
InChI Key	GKGLKJMZAVRUQO- UHFFFAOYSA-N	[1]

Synthesis of Diethyl 2-chlorobenzylphosphonate

The most common and efficient method for synthesizing benzylphosphonates is the Michaelis-Arbuzov reaction.[4][5] This reaction involves the nucleophilic attack of a trialkyl phosphite, such as triethyl phosphite, on an alkyl halide, in this case, 2-chlorobenzyl chloride.[5] The reaction proceeds via a quasi-phosphonium salt intermediate, which then undergoes dealkylation by the displaced chloride ion to yield the final phosphonate product and ethyl chloride.[5]

Logical Workflow for Synthesis and Purification





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